

An In-depth Technical Guide to the Safe Handling of Butyltrichlorosilane

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Compound of Interest

Compound Name: *Butyltrichlorosilane*

Cat. No.: *B1265895*

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This guide provides comprehensive safety precautions and handling guidelines for **butyltrichlorosilane**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical to ensure a safe laboratory environment.

Chemical Identification and Properties

Butyltrichlorosilane is a colorless liquid with a pungent odor. It is a highly reactive compound, primarily used as an intermediate in the synthesis of various silicon-containing compounds.^[1]^[2]^[3] Its reactivity, particularly with water, necessitates stringent safety measures.

Table 1: Physical and Chemical Properties of n-**Butyltrichlorosilane**

Property	Value	Reference
Molecular Formula	C4H9Cl3Si	[1][4]
Molecular Weight	191.56 g/mol	[1][5]
CAS Number	7521-80-4	[1][4]
EC Number	231-381-3	[1][3]
UN Number	1747	[1][3][4]
Boiling Point	149 °C (lit.)	[2]
Flash Point	45 °C (113 °F) - closed cup	[2]
Density	1.16 g/mL at 25 °C (lit.)	
Refractive Index	n20/D 1.437 (lit.)	
Water Solubility	Reacts violently	[2][6][7][8]
Vapor Density	6.4 (Air = 1)	[3]

Hazard Identification and Classification

Butyltrichlorosilane is classified as a hazardous substance with multiple risk factors. Understanding these hazards is the foundation of safe handling.

Table 2: GHS Hazard Classification for n-**Butyltrichlorosilane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Supplementary Hazards	EUH014: Reacts violently with water	

Source: Compiled from multiple safety data sheets.[9]

The primary dangers associated with **butyltrichlorosilane** are its flammability and corrosivity. The vapor can form explosive mixtures with air and may travel to an ignition source and flash back.[6][10] Upon contact with water or moisture, it rapidly hydrolyzes to produce toxic and corrosive hydrogen chloride gas.[3][6][10]

Safe Handling and Storage Protocols

Strict adherence to handling and storage protocols is mandatory to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: All work with **butyltrichlorosilane** must be conducted in a well-ventilated area, preferably within a chemical fume hood with good local exhaust ventilation.[6][10][11]
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[7][8][10] All containers and transfer lines must be grounded and bonded to prevent static discharge.[2][7][10] Use only non-sparking tools.[7][8][10]
- Emergency Equipment: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[6][10][11]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is essential for personal safety.

Table 3: Recommended Personal Protective Equipment

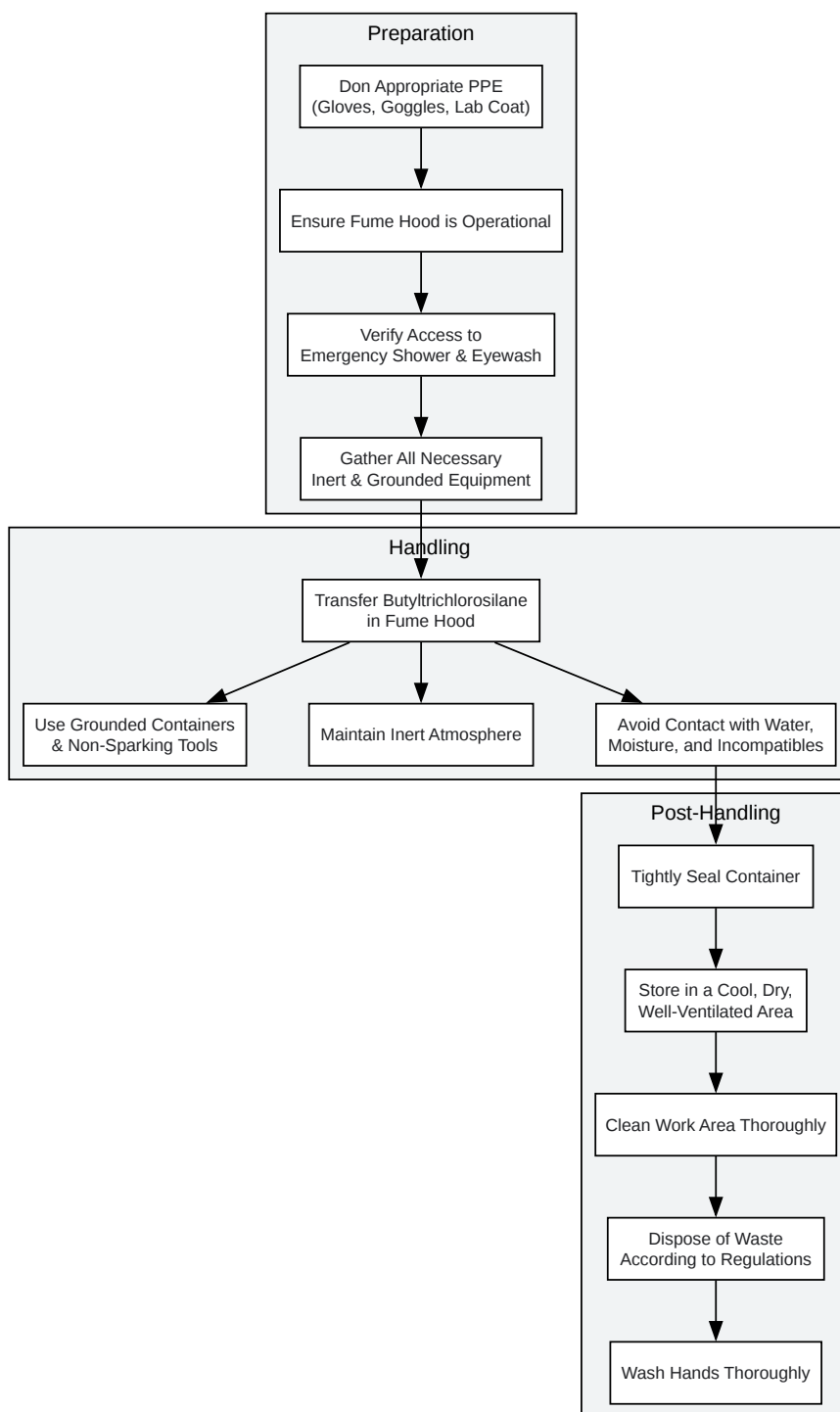
Body Part	Equipment	Specification
Hands	Gloves	Neoprene or nitrile rubber gloves.
Eyes/Face	Goggles/Face Shield	Chemical safety goggles or a full-face shield. Contact lenses should not be worn.
Skin/Body	Protective Clothing	Wear suitable protective clothing to prevent skin contact.
Respiratory	Respirator	A NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator is recommended, especially where ventilation is inadequate.

Source: Compiled from multiple safety data sheets.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Handling Procedures

- Avoid all contact with skin and eyes.[\[10\]](#)
- Do not breathe vapors or mists.[\[10\]](#)
- Handle under an inert atmosphere (e.g., nitrogen) and protect from moisture.[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

Workflow for Safe Handling of Butyltrichlorosilane

[Click to download full resolution via product page](#)*Safe Handling Workflow*

Storage Conditions

- Store in a cool, dry, well-ventilated area away from heat and ignition sources.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Keep containers tightly closed to prevent contact with moisture.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Store under an inert atmosphere.[\[7\]](#)
- Incompatible Materials: Avoid storage with water, oxidizing agents, alkalis, acids, alcohols, and amines.[\[8\]](#)[\[10\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies is crucial to mitigate harm.

First-Aid Measures

Table 4: First-Aid Protocols for **Butyltrichlorosilane** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[8][10][11] If not breathing, provide artificial respiration.[7][8]
Skin Contact	Immediately remove all contaminated clothing. [7][8] Wash the affected area with plenty of soap and water for at least 15 minutes.[10][11] Seek immediate medical attention.[10][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][10][11] Remove contact lenses if present and easy to do.[10][11] Continue rinsing.[10][11] Seek immediate medical attention.[10][11]
Ingestion	Rinse mouth with water.[7][10] DO NOT induce vomiting.[7][8] Never give anything by mouth to an unconscious person.[10][11] Seek immediate medical attention.[8][10]

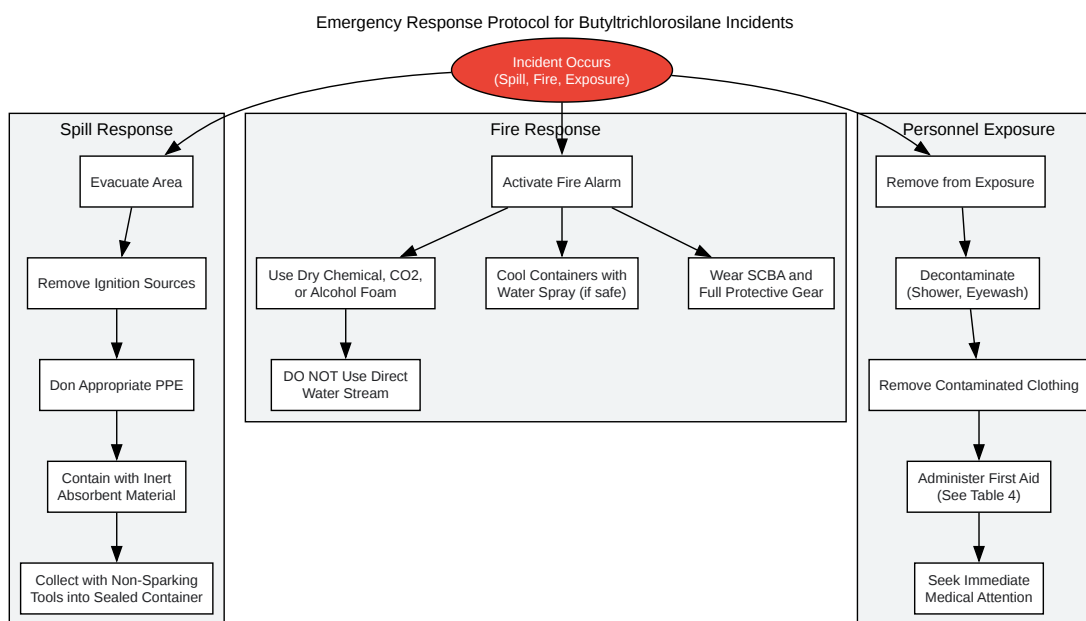
Accidental Release Measures

- Evacuate unnecessary personnel from the area.[10]
- Remove all sources of ignition.[7][10]
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.[10]
- Contain the spill using an inert absorbent material (e.g., dry sand or earth). Do not use combustible materials like sawdust.
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[7][10]

- Do not allow the spill to enter sewers or public waters.[\[10\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[6\]](#)[\[10\]](#) Water spray may be used to cool fire-exposed containers.[\[6\]](#)[\[10\]](#)
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it will react violently with the substance to produce corrosive and toxic fumes.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Specific Hazards: Flammable liquid and vapor.[\[6\]](#)[\[10\]](#) Containers may explode when heated.[\[6\]](#)[\[7\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[1\]](#)[\[6\]](#) Combustion produces hazardous gases such as hydrogen chloride, phosgene, and chlorine.[\[1\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[10\]](#)



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Emergency Response Logic

Disposal Considerations

Waste **butyltrichlorosilane** and contaminated materials must be disposed of as hazardous waste.[10] Follow all federal, state, and local regulations for hazardous waste disposal. Do not

dispose of it in drains or the environment.

Conclusion

Butyltrichlorosilane is a valuable chemical intermediate, but its hazardous properties demand rigorous safety protocols. By implementing robust engineering controls, mandating the use of appropriate personal protective equipment, and ensuring all personnel are trained in proper handling and emergency procedures, the risks associated with its use can be effectively managed. This guide serves as a foundational document for establishing a safe working environment for research and development involving **butyltrichlorosilane**.

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